

A Researcher's Guide to Sourcing 2-Thiopheneacetic Acid (98% Purity)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Thiopheneacetic acid*

Cat. No.: *B7760944*

[Get Quote](#)

For scientists and professionals in drug development and chemical research, the procurement of high-purity reagents is a critical first step in ensuring experimental success and product quality. **2-Thiopheneacetic acid**, a key intermediate in the synthesis of various pharmaceuticals, requires careful supplier selection based on purity, consistency, and available technical support. This guide provides an in-depth overview of commercial suppliers, technical specifications, and recommended quality control procedures for **2-Thiopheneacetic acid** at 98% purity.

Commercial Supplier Landscape

A number of reputable chemical suppliers offer **2-Thiopheneacetic acid** at 98% purity. The choice of supplier often depends on factors such as available quantities, lead times, and the level of documentation provided. Below is a comparative summary of offerings from prominent vendors.

Supplier	Brand(s)	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity Specification	Available Quantities
Sigma-Aldrich (Merck)	Aldrich	1918-77-0	C ₆ H ₆ O ₂ S	142.18	≥98%	Varies (e.g., grams to kilograms)
Thermo Fisher Scientific	Thermo Scientific Chemicals, Acros Organics, Alfa Aesar	1918-77-0	C ₆ H ₆ O ₂ S	142.17	98%	5g, 25g, 100g, 500g ^[1]
Labware E-shop	Acros Organics	1918-77-0	C ₆ H ₆ O ₂ S	142.18	98%	5g, 25g, 100g ^[2]
Zhongchux in New Material Technology	-	1918-77-0	C ₆ H ₆ O ₂ S	142.18	97-98%	5g and larger quantities
Clinivex	-	1918-77-0	C ₆ H ₆ O ₂ S	142.18	Not specified	10mg, 50mg, 100mg

Technical Specifications and Quality Control

Ensuring the purity and identity of **2-Thiopheneacetic acid** is paramount for its application in research and development. Below are typical specifications and a recommended experimental protocol for in-house quality control.

Physicochemical Properties

Property	Value	Source
Appearance	White to off-white or light brown crystalline powder	[1]
Melting Point	61-66 °C	[1]
Boiling Point	160 °C at 22 mmHg	
Solubility	Soluble in water, ethanol, ether, and carbon tetrachloride. [3]	

Recommended Experimental Protocol: Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for verifying the purity of a commercial sample of **2-Thiopheneacetic acid**.

Objective: To determine the purity of **2-Thiopheneacetic acid** by reverse-phase HPLC with UV detection.

Materials:

- **2-Thiopheneacetic acid** sample
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or Phosphoric acid)
- Volumetric flasks
- Pipettes
- HPLC system with a C18 column and UV detector

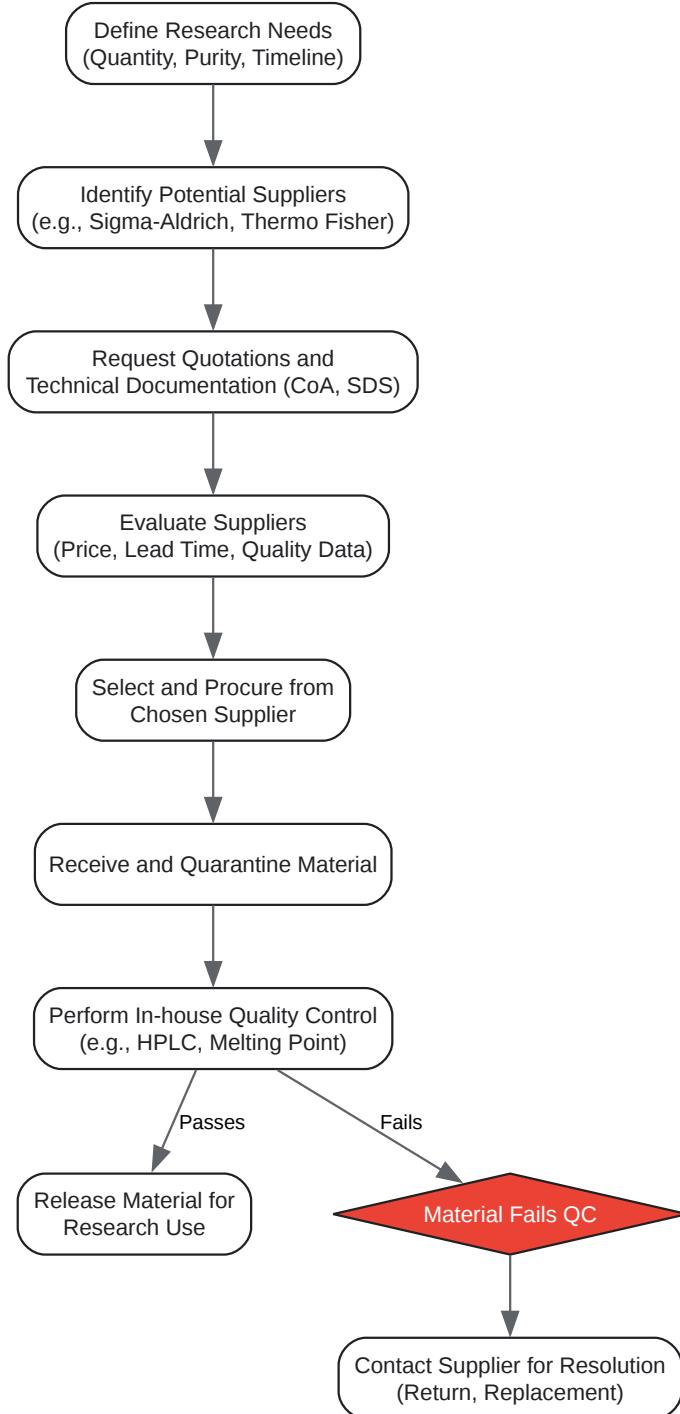
Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of a mixture of acetonitrile and water (e.g., 50:50 v/v) with a small amount of acidifier (e.g., 0.1% formic acid). The exact ratio may need to be optimized for your specific column and system.
- Standard Solution Preparation: Accurately weigh a known amount of a **2-Thiopheneacetic acid** reference standard and dissolve it in the mobile phase to prepare a stock solution of known concentration (e.g., 1 mg/mL). Prepare a series of dilutions from the stock solution to create a calibration curve.
- Sample Solution Preparation: Accurately weigh a sample of the commercial **2-Thiopheneacetic acid** and dissolve it in the mobile phase to a concentration within the range of the calibration curve.
- HPLC Analysis:
 - Set the flow rate (e.g., 1.0 mL/min).
 - Set the UV detector to a wavelength where **2-Thiopheneacetic acid** has strong absorbance (e.g., 254 nm).
 - Inject the standard solutions to generate a calibration curve.
 - Inject the sample solution.
- Data Analysis:
 - Identify the peak corresponding to **2-Thiopheneacetic acid** based on the retention time of the standard.
 - Calculate the area of the peak for the sample.
 - Determine the concentration of the sample from the calibration curve.
 - Calculate the purity of the sample as a percentage of the main peak area relative to the total area of all peaks.

Logical Workflow for Supplier Selection and Quality Verification

The process of selecting a supplier and ensuring the quality of the procured chemical can be visualized as a logical workflow.

Supplier Selection and Quality Verification Workflow for 2-Thiopheneacetic Acid

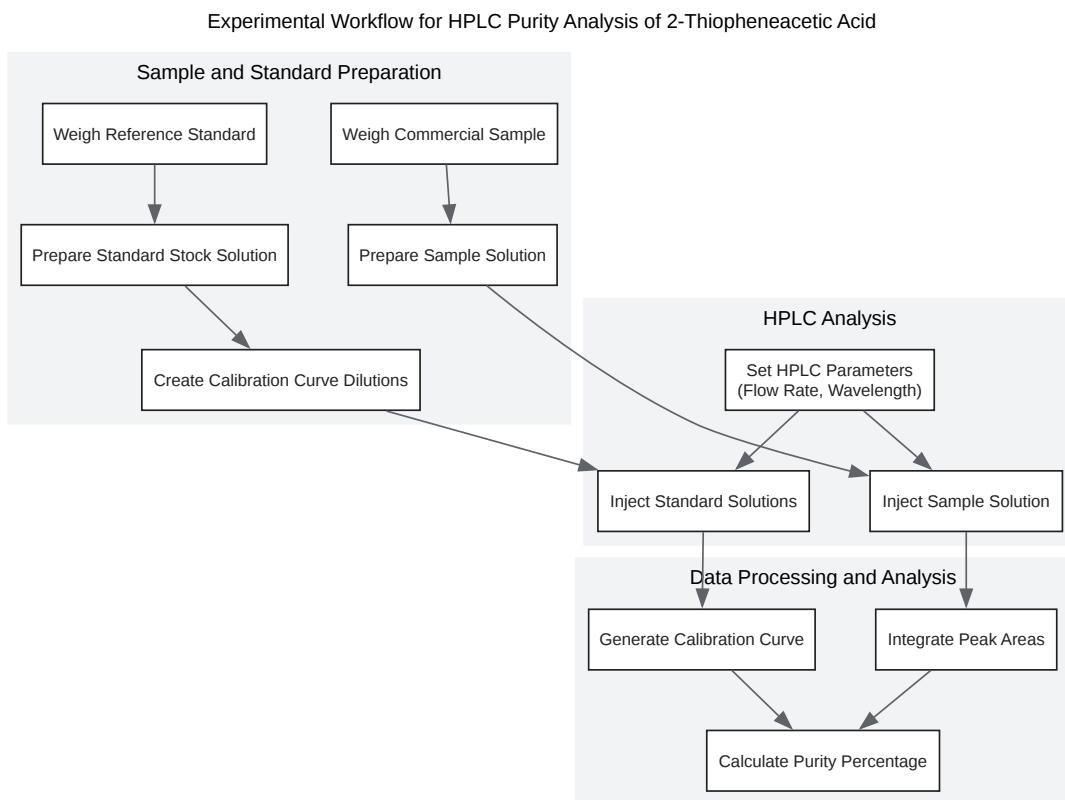


[Click to download full resolution via product page](#)

Supplier selection and QC workflow.

Experimental Workflow for Purity Analysis

The following diagram outlines the key steps in the experimental workflow for determining the purity of a **2-Thiopheneacetic acid** sample using HPLC.



[Click to download full resolution via product page](#)

HPLC purity analysis workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Thiopheneacetic acid, 98% 500 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 2. labware-shop.com [labware-shop.com]
- 3. 2-Thiopheneacetic acid, 98% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- To cite this document: BenchChem. [A Researcher's Guide to Sourcing 2-Thiopheneacetic Acid (98% Purity)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7760944#commercial-suppliers-of-2-thiopheneacetic-acid-98-purity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com